

BD1063 dihydrochloride solubility in PBS and DMSO

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Compound of Interest

Compound Name: *BD1063 dihydrochloride*

Cat. No.: *B030650*

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Technical Support Center: BD1063 Dihydrochloride

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of BD1063 dihydrochloride in PBS and DMSO, along with troubleshooting advice and experimental protocols.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the expected solubility of BD1063 dihydrochloride in PBS and DMSO?

The solubility of BD1063 dihydrochloride can vary slightly between batches and suppliers. However, the following table summarizes the generally reported solubility data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
PBS (pH 7.2)	~10 mg/mL[1][2]	~28.9 mM	For aqueous solutions, direct dissolution is possible. It is recommended to prepare these solutions fresh for daily use.[1]
Water	34.6 - 100 mg/mL[3]	100 - 289 mM[3]	Often requires sonication to achieve complete dissolution. [3]
DMSO	10 - 16 mg/mL[1][2][4]	~28.9 - 46.2 mM[1][2][4]	Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility. [4]

Molecular Weight of BD1063 dihydrochloride is approximately 346.13 g/mol .

Q2: My BD1063 dihydrochloride is not fully dissolving in PBS. What can I do?

If you encounter issues with dissolution, consider the following troubleshooting steps:

- **Aid Dissolution:** Use of an ultrasonic bath can significantly help in dissolving the compound in aqueous buffers like PBS.[3] Gentle heating may also be applied, but monitor for any compound degradation.
- **Verify Buffer pH:** Ensure your PBS is at the correct pH (typically 7.2), as solubility can be pH-dependent.
- **Check Compound Purity:** Refer to the batch-specific certificate of analysis for your compound.

- **Fresh Solution:** It is recommended to prepare aqueous solutions of BD1063 fresh for each experiment and not to store them for more than one day.[\[1\]](#)

Q3: After diluting my DMSO stock solution into an aqueous buffer or cell media, a precipitate formed. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium where its solubility is lower.

- **Minimize Organic Solvent:** Ensure the final concentration of DMSO in your working solution is insignificant, as organic solvents can have physiological effects at low concentrations.[\[1\]](#) A final DMSO concentration of <0.5% is generally recommended for most cell-based assays.
- **Dilute in Steps:** Perform serial dilutions rather than a single large dilution step.
- **Vortex While Diluting:** Add the DMSO stock solution to the aqueous buffer drop-by-drop while vortexing to facilitate rapid mixing and prevent localized high concentrations that can lead to precipitation.

Q4: How should I prepare and store stock solutions of BD1063 dihydrochloride?

Proper preparation and storage are critical for ensuring the stability and activity of the compound.

- **Stock Solution Solvent:** DMSO is a common choice for preparing high-concentration stock solutions.
- **Storage Conditions:** Once prepared, aliquot the stock solution into single-use vials to prevent inactivation from repeated freeze-thaw cycles.[\[3\]](#)
 - Store at -20°C for up to 1 month.[\[3\]](#)
 - Store at -80°C for up to 6 months.[\[3\]](#)
- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound.[\[4\]](#)[\[5\]](#) Use fresh, anhydrous-grade DMSO for preparing stock solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- BD1063 dihydrochloride (FW: 346.13 g/mol)
- Anhydrous, sterile-grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Vortex mixer and Sonicator

Procedure:

- Weighing: Accurately weigh out 3.46 mg of BD1063 dihydrochloride powder and place it into a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube.
- Solubilization: Vortex the solution for 30-60 seconds. If particulates remain, place the tube in a sonicator water bath until the compound is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use sterile tubes. Store at -20°C or -80°C as recommended.

Protocol 2: Preparation of a Working Solution in PBS

Method A: Direct Dissolution in PBS

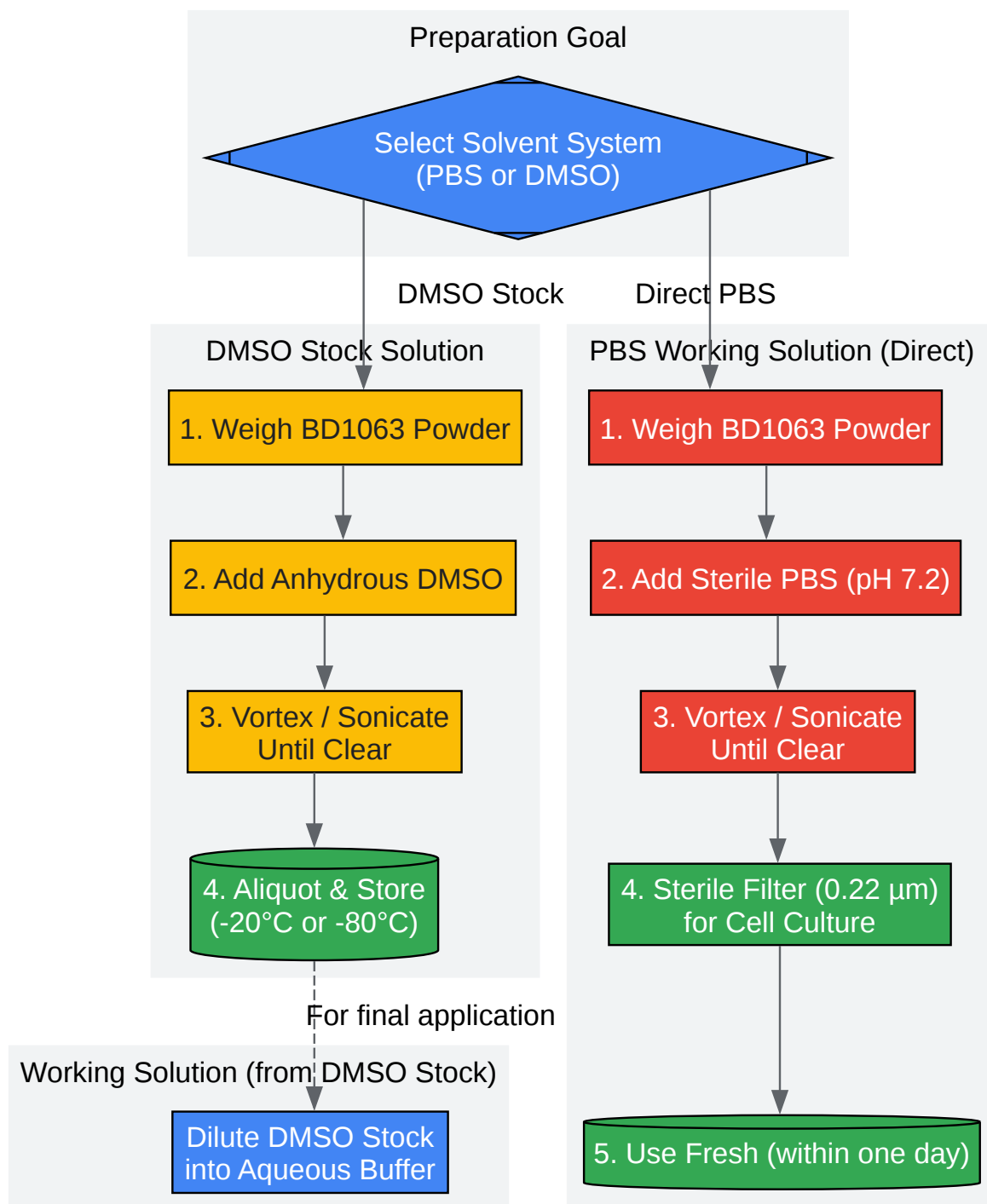
- Weighing: Weigh the desired amount of BD1063 dihydrochloride. For example, for 1 mL of a 1 mg/mL solution, weigh 1 mg of the compound.
- Dissolution: Add 1 mL of sterile PBS (pH 7.2) to the powder.

- Solubilization: Vortex thoroughly. Use an ultrasonic bath to aid dissolution if necessary.[\[3\]](#)
- Sterilization: For cell culture experiments, sterilize the solution by passing it through a 0.22 μm syringe filter.[\[3\]](#)
- Usage: Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)

Method B: Dilution from a DMSO Stock

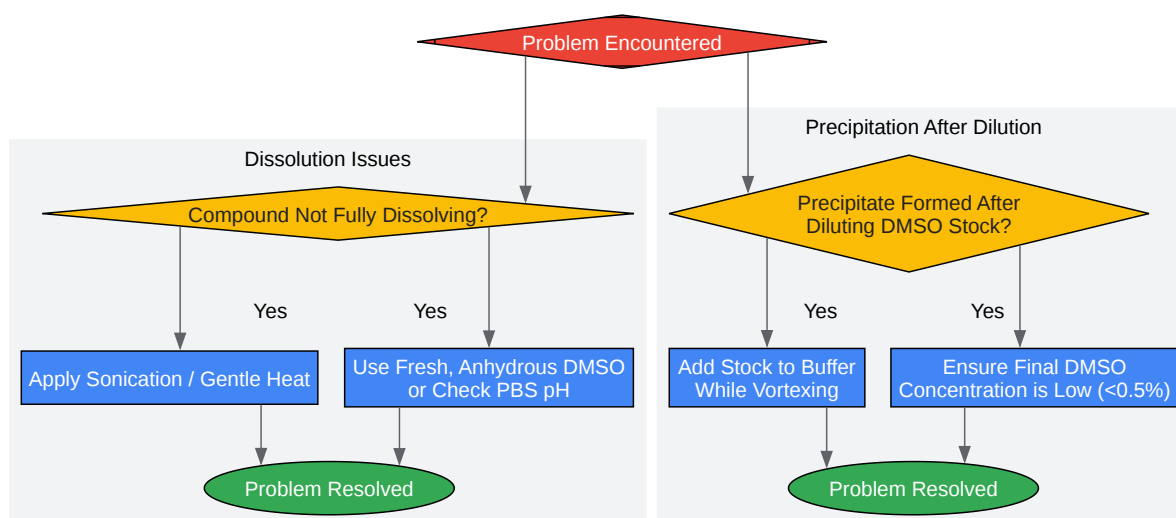
- Thawing: Thaw a single aliquot of your BD1063 dihydrochloride DMSO stock solution (e.g., 10 mM from Protocol 1) at room temperature.
- Dilution: Add the appropriate volume of the DMSO stock to your pre-warmed sterile PBS or cell culture medium while vortexing. For example, to prepare 1 mL of a 10 μM working solution from a 10 mM stock, add 1 μL of the stock solution to 999 μL of PBS (a 1:1000 dilution).
- Mixing: Ensure the solution is mixed thoroughly before applying it to your experiment.

Workflow and Pathway Diagrams



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Caption: Decision workflow for preparing BD1063 dihydrochloride solutions.



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Caption: Troubleshooting guide for common BD1063 solubility issues.

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